

Essential Safety and Handling Protocols for AMG-193

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Compound of Interest

Compound Name: AA 193

Cat. No.: B15561546

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For laboratory personnel, including researchers, scientists, and drug development professionals, a comprehensive understanding of safety and handling procedures for chemical compounds is paramount. This document outlines the essential personal protective equipment (PPE), handling protocols, and disposal plans for AMG-193, ensuring a safe laboratory environment.

Chemical Identification and Hazards

| Identifier | Value |
|------------------|--|
| Product Name | AMG-193 |
| Synonyms | AMG193; PRMT5-IN-27 |
| Formula | C22H19F3N4O3 |
| Molecular Weight | 444.41 |
| Hazard Statement | Not a hazardous substance or mixture.[1] |

While AMG-193 is not classified as a hazardous substance, adherence to standard laboratory safety protocols is essential to minimize any potential risks.[1]

Personal Protective Equipment (PPE)

The following personal protective equipment should be utilized when handling AMG-193 to ensure personal safety and prevent contamination.

| Protection Type | Specific Recommendations |
|------------------------|--|
| Eye/Face Protection | Safety glasses with side-shields conforming to EN166. Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU). |
| Skin Protection | Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands. The selected protective gloves have to satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it. |
| Body Protection | Complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace. |
| Respiratory Protection | For nuisance exposures use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher level protection use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU). |

Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of AMG-193 and ensuring laboratory safety.

| Procedure | Guideline |
|-------------------------------|---|
| Precautions for Safe Handling | Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed. |
| Conditions for Safe Storage | Store in a cool place. Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperature: -20°C. |

Accidental Release and Disposal Measures

In the event of an accidental release or for routine disposal, the following procedures should be followed.

Accidental Release Measures

In case of a spill or release, it is important to take immediate action to contain and clean the affected area.

| Step | Action |
|---------------------------|---|
| Personal Precautions | Use personal protective equipment. Avoid dust formation. Avoid breathing vapours, mist or gas. Ensure adequate ventilation. Evacuate personnel to safe areas. Avoid breathing dust. |
| Environmental Precautions | Do not let product enter drains. |
| Methods for Cleaning Up | Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal. |

Disposal Considerations

Waste materials must be disposed of in accordance with local, state, and federal regulations.

| Waste Type | Disposal Method |
|------------------------|--|
| Product | Offer surplus and non-recyclable solutions to a licensed disposal company. |
| Contaminated Packaging | Dispose of as unused product. |

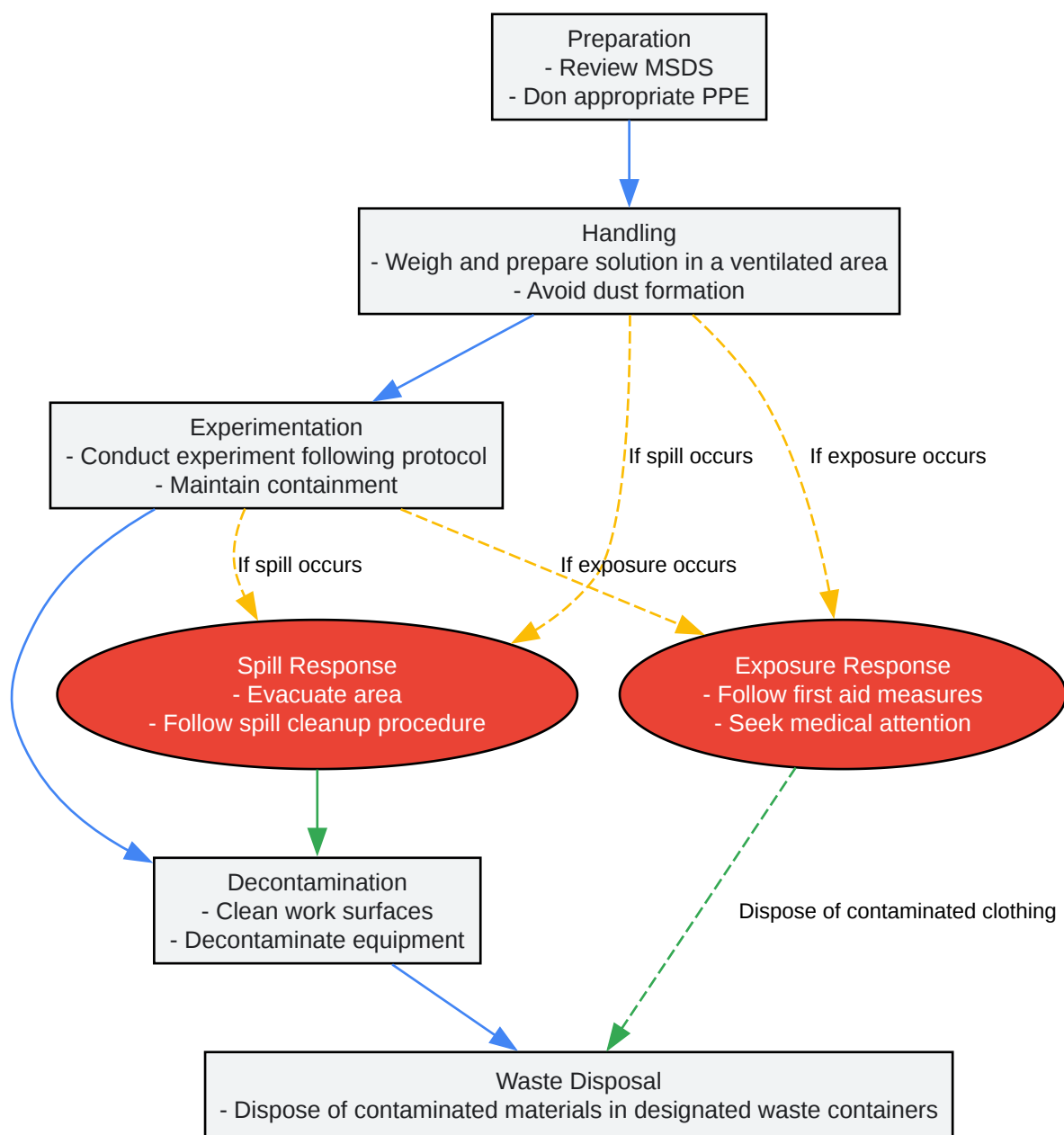
First Aid Measures

Immediate first aid is critical in case of exposure.

| Exposure Route | First Aid Procedure |
|----------------|--|
| Inhalation | If breathed in, move person into fresh air. If not breathing, give artificial respiration. |
| Skin Contact | Wash off with soap and plenty of water. |
| Eye Contact | Flush eyes with water as a precaution. |
| Ingestion | Never give anything by mouth to an unconscious person. Rinse mouth with water. |

Experimental Workflow for Handling AMG-193

The following diagram illustrates the standard workflow for handling AMG-193 in a laboratory setting, from preparation to disposal.



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Caption: Standard Operating Procedure for Handling AMG-193.

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References

- 1. abmole.com [abmole.com]
- To cite this document: BenchChem. [Essential Safety and Handling Protocols for AMG-193]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15561546#personal-protective-equipment-for-handling-aa-193]

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